

Ethyl Carbazate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ethyl carbazate

Cat. No.: B149075

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Introduction

Ethyl carbazate (CAS No. 4114-31-2) is a valuable reagent in organic synthesis, serving as a key intermediate in the production of a variety of pharmaceuticals and other specialized chemicals.^{[1][2]} Its utility, however, is matched by a significant hazard profile that necessitates rigorous safety and handling protocols. This technical guide provides an in-depth overview of the safety precautions, handling procedures, and toxicological profile of **ethyl carbazate** to support its safe use in research and development settings. Due to the limited specific toxicological data on **ethyl carbazate**, this guide also incorporates information from studies on the closely related and extensively studied compound, ethyl carbamate (urethane), to provide a more complete understanding of the potential hazards.

Physicochemical and Hazard Data

A clear understanding of the fundamental properties and hazard classifications of **ethyl carbazate** is the foundation of safe handling.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C3H8N2O2	[3][4]
Molecular Weight	104.11 g/mol	[3][4]
Appearance	Off-white to white crystals or powder	[2]
Melting Point	44-47 °C (lit.)	[4]
Boiling Point	108-110 °C / 22 mmHg (lit.)	[4]
Flash Point	86 °C (186.8 °F) - closed cup	[3]
Water Solubility	Very soluble	[2]

GHS Hazard Classification

Ethyl carbazate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	3	H301: Toxic if swallowed
Acute Dermal Toxicity	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure

Source:[3][5][6]

Toxicology and Mechanistic Pathways

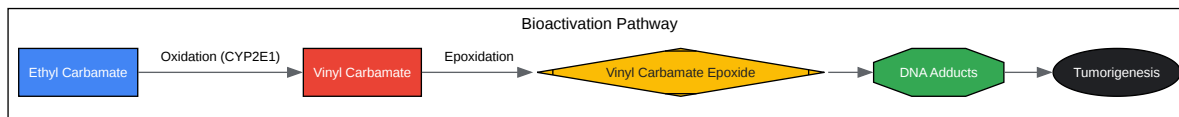
While comprehensive toxicological data for **ethyl carbazate** is not readily available, the well-documented toxicity of the related compound, ethyl carbamate, provides critical insights into its potential hazards, particularly its carcinogenicity.

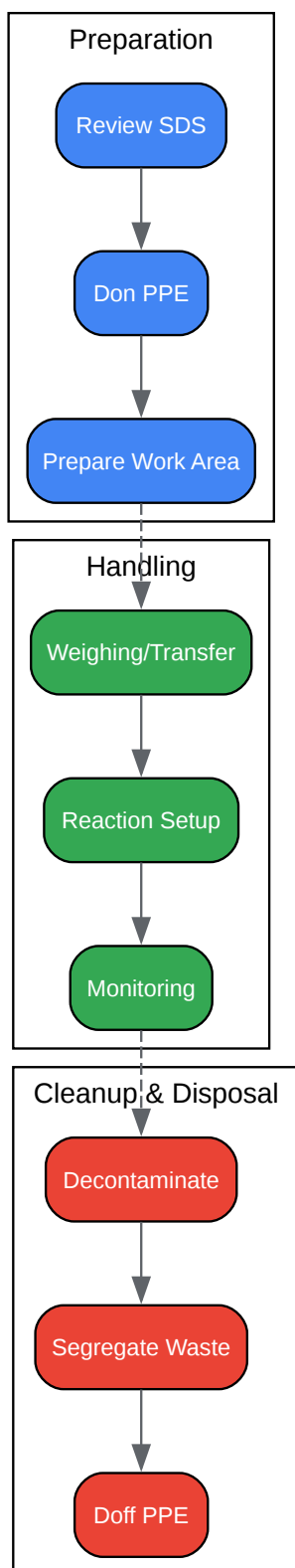
Overview of Toxicological Effects

- **Acute Effects:** **Ethyl carbazate** is toxic if swallowed or in contact with skin.^[5] It causes skin and serious eye irritation, and may cause respiratory irritation.^{[3][5]}
- **Chronic Effects:** Prolonged or repeated exposure may cause damage to organs, including the lungs, liver, spleen, and thyroid.^[5]
- **Carcinogenicity:** **Ethyl carbazate** is a hydrazine derivative. Many hydrazine compounds are considered potential carcinogens.^{[7][8]} The closely related ethyl carbamate is classified as a Group 2A carcinogen ("probably carcinogenic to humans") by the International Agency for Research on Cancer (IARC), based on sufficient evidence in experimental animals.^[9]

Probable Metabolic Activation and Carcinogenic Pathway

The carcinogenic activity of ethyl carbamate is understood to proceed through metabolic activation. It is plausible that **ethyl carbazate** could follow a similar bioactivation pathway. The primary mechanism involves the oxidation of the ethyl group, a reaction catalyzed by the cytochrome P450 2E1 (CYP2E1) enzyme, to form a highly reactive intermediate. This intermediate can then form adducts with DNA, leading to mutations and potentially initiating tumorigenesis.





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References

- 1. A rapid and improved method for the determination of ethyl carbamate in foodstuffs of different matrices - Analytical Methods (RSC Publishing) DOI:10.1039/D4AY00643G [pubs.rsc.org]
- 2. labdepotinc.com [labdepotinc.com]
- 3. 胍基甲酸乙酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Ethyl carbazate 97 4114-31-2 [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. Ethyl carbazate, 97% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. api.pageplace.de [api.pageplace.de]
- 8. The question of carcinogenic effects of hydrazine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Ethyl carbamate: analytical methodology, occurrence, formation, biological activity and risk assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
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